

8-Oxocoptisine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Oxocoptisine

Cat. No.: B183218

[Get Quote](#)

An In-Depth Technical Guide to 8-Oxocoptisine

For Researchers, Scientists, and Drug Development Professionals

Abstract

8-Oxocoptisine, also known as 8-Oxycoptisine, is a protoberberine alkaloid with emerging therapeutic potential. This technical guide provides a comprehensive overview of its chemical properties, and known biological activities, with a focus on its anti-inflammatory, anticancer, and multidrug resistance reversal properties. Detailed experimental methodologies and analyses of its mechanisms of action, including its influence on key signaling pathways, are presented to support further research and drug development efforts.

Chemical and Physical Properties

8-Oxocoptisine is a derivative of coptisine, a well-known isoquinoline alkaloid. Its fundamental chemical and physical characteristics are summarized below.

Property	Value	Reference
CAS Number	19716-61-1	[1] [2]
Molecular Formula	C ₁₉ H ₁₃ NO ₅	[2]
Molecular Weight	335.31 g/mol	[2]
Synonyms	8-Oxycoptisine	[1] [2]

Biological Activities and Mechanisms of Action

8-Oxocoptisine has demonstrated significant therapeutic potential in preclinical studies, particularly in the areas of inflammation, cancer, and multidrug resistance.

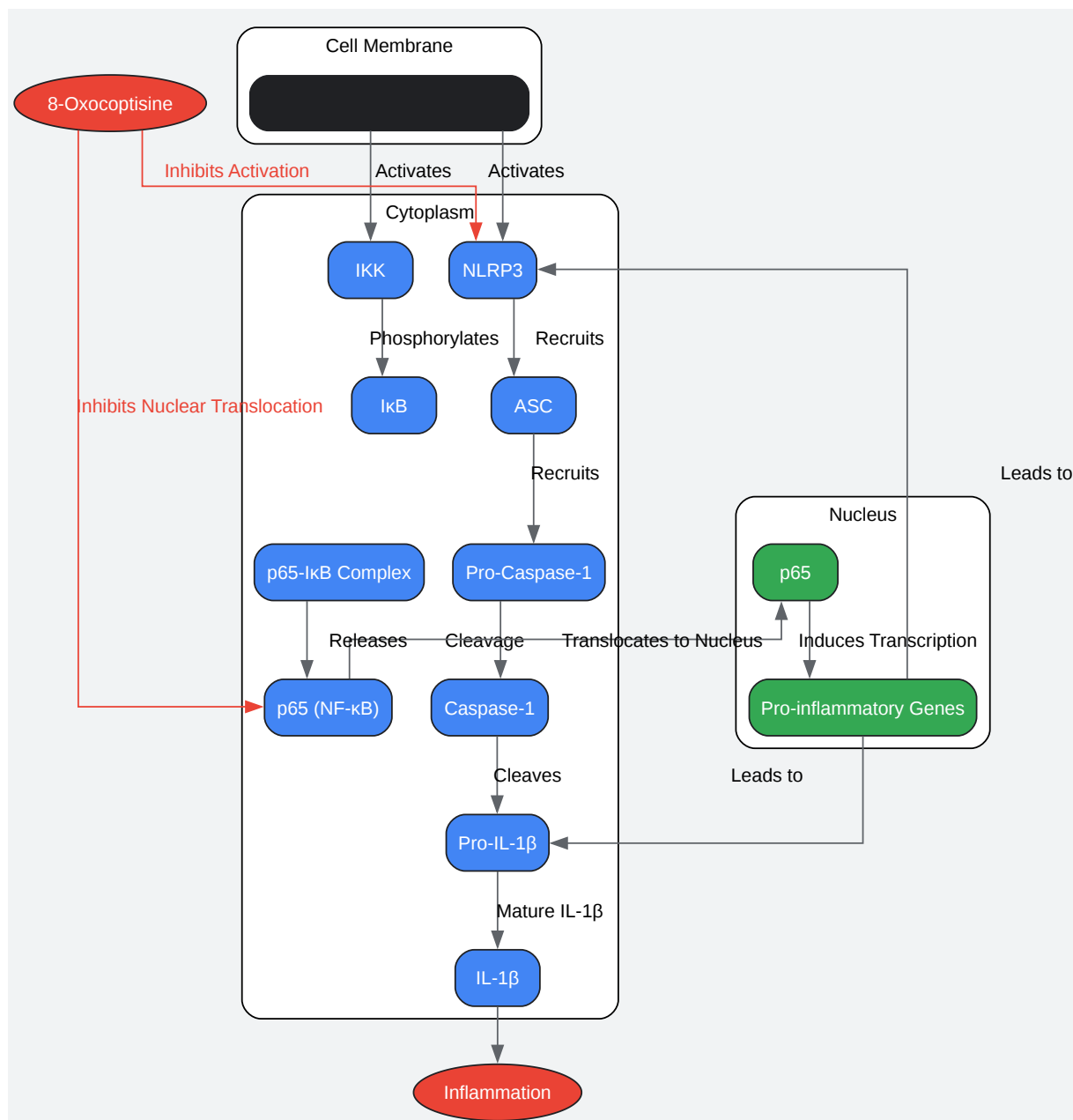
Anti-Inflammatory Activity in Ulcerative Colitis

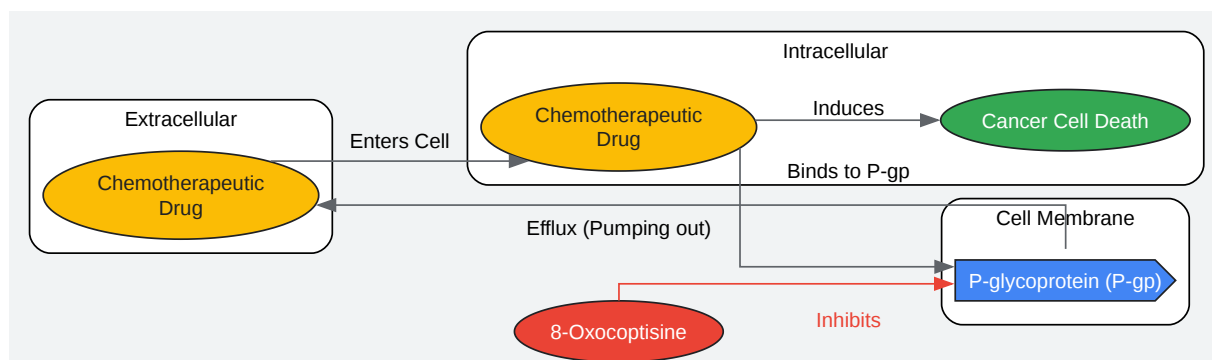
8-Oxocoptisine has shown superior efficacy in ameliorating experimental ulcerative colitis compared to its precursor, coptisine. It is, in fact, a gut microbiota-mediated metabolite of coptisine.

Parameter	Control Group	DSS Model Group	8-Oxocoptisine (50 mg/kg)	8-Oxocoptisine (100 mg/kg)
Disease Activity Index (DAI) Score	Low	Significantly Increased	Significantly Decreased	Significantly Decreased
Colon Length	Normal	Significantly Shortened	Significantly Lengthened	Significantly Lengthened
IL-1 β Levels in Colon	Normal	Significantly Increased	Significantly Decreased	Not Reported
IL-6 Levels in Colon	Normal	Significantly Increased	Significantly Decreased	Not Reported
TNF- α Levels in Colon	Normal	Significantly Increased	Significantly Decreased	Not Reported
IL-18 Levels in Colon	Normal	Significantly Increased	Significantly Decreased	Not Reported
IFN- γ Levels in Colon	Normal	Significantly Increased	Significantly Decreased	Not Reported
TGF- β Levels in Colon	Normal	Significantly Increased	Significantly Decreased	Not Reported
IL-10 Levels in Colon	Normal	Decreased	Increased	Not Reported

Data extracted from a study on DSS-induced colitis in mice.

8-Oxocoptisine exerts its anti-inflammatory effects by inhibiting the activation of the NLRP3 inflammasome and suppressing the NF- κ B signaling pathway. This leads to a reduction in the production of pro-inflammatory cytokines such as IL-1 β , IL-6, and TNF- α .





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Overcoming P-Glycoprotein-Mediated Multidrug Resistance in Colorectal Cancer: Potential Reversal Agents among Herbal Medicines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Reversal of P-glycoprotein-mediated multidrug resistance by a synthetic α -aminoxy peptidomimetic - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [8-Oxoptisine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b183218#8-oxoptisine-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b183218#8-oxoptisine-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com